

GdNi₅ vs. LaNi₅: A Comparative Analysis of Magnetic Properties

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Compound of Interest		
Compound Name:	Gadoliniumnickel (1/5)	
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A detailed examination of the magnetic characteristics of the intermetallic compounds GdNi₅ and LaNi₅ reveals fundamental differences rooted in their electronic structures. While GdNi₅ exhibits ferromagnetic ordering at low temperatures, LaNi₅ behaves as an exchange-enhanced Pauli paramagnet. This guide provides a comparative overview of their magnetic properties, supported by experimental data and detailed methodologies.

Data Presentation: Comparative Magnetic Properties

The distinct magnetic behaviors of GdNi₅ and LaNi₅ are summarized in the table below. GdNi₅, containing the rare-earth element gadolinium with its localized 4f electrons, displays strong magnetic ordering. In contrast, LaNi₅, where lanthanum has no 4f electrons, exhibits weak paramagnetic behavior.



Magnetic Property	GdNi₅	LaNis
Magnetic Ordering	Ferromagnetic / Ferrimagnetic[1][2]	Exchange-enhanced Pauli Paramagnet[3]
Magnetic Transition Temp.	~32 K (Curie Temperature)[1] [2]	Not Applicable
Saturation Magnetization	6.2 μB/f.u.[2]	Not Applicable
Magnetic Susceptibility	Not Applicable	4.6 x 10 ⁻⁶ emu/g[3]
Effective Magnetic Moment	Higher than the theoretical value for a free Gd³+ ion[1]	Not Applicable

Experimental Protocols

The characterization of the magnetic properties of GdNi₅ and LaNi₅ involves a series of well-defined experimental procedures, from sample synthesis to data acquisition and analysis.

Sample Preparation

Polycrystalline samples of GdNi₅ and LaNi₅ are typically synthesized by arc melting stoichiometric amounts of the high-purity constituent elements (gadolinium, lanthanum, and nickel) in an inert argon atmosphere. To ensure homogeneity, the resulting ingots are often remelted multiple times. For magnetic measurements, the samples can be in the form of bulk pieces or powders. Given that rare-earth intermetallics can be sensitive to air, handling and storage in an inert atmosphere (e.g., in a glovebox) is recommended to prevent oxidation, which can alter the magnetic properties.

Magnetic Measurements

Magnetic properties are primarily investigated using magnetometry techniques such as Vibrating Sample Magnetometry (VSM) and Superconducting Quantum Interference Device (SQUID) magnetometry.

Vibrating Sample Magnetometry (VSM): This technique is used to measure the magnetic moment of a material by vibrating the sample in a uniform magnetic field. The resulting



changing magnetic flux induces a voltage in a set of pick-up coils, which is proportional to the magnetic moment of the sample.

Procedure:

- A small, known mass of the sample is mounted on a sample holder.
- The sample is placed in the VSM, and the system is evacuated and backfilled with an inert gas if temperature control is required.
- For temperature-dependent measurements, the temperature is swept from a low temperature (e.g., 2 K) to room temperature or higher, while measuring the magnetization at a small applied magnetic field. This helps in determining the magnetic ordering temperature (e.g., Curie temperature).
- To determine the saturation magnetization, the magnetic field is swept from a large positive value to a large negative value and back at a constant low temperature (e.g., 2 K).

SQUID Magnetometry: SQUID magnetometers offer very high sensitivity and are ideal for measuring very weak magnetic signals, making them suitable for characterizing paramagnetic materials like LaNi₅.

Procedure:

- The sample is mounted in a sample holder, typically a gelatin capsule or a straw, and fixed in place.
- The sample is introduced into the SQUID magnetometer.
- To measure magnetic susceptibility, the magnetization is measured as a function of an applied magnetic field at a constant temperature. For a paramagnetic material, this relationship is linear, and the slope gives the magnetic susceptibility.
- Temperature-dependent susceptibility measurements are also performed to confirm the paramagnetic nature and to check for any magnetic transitions.

Data Analysis



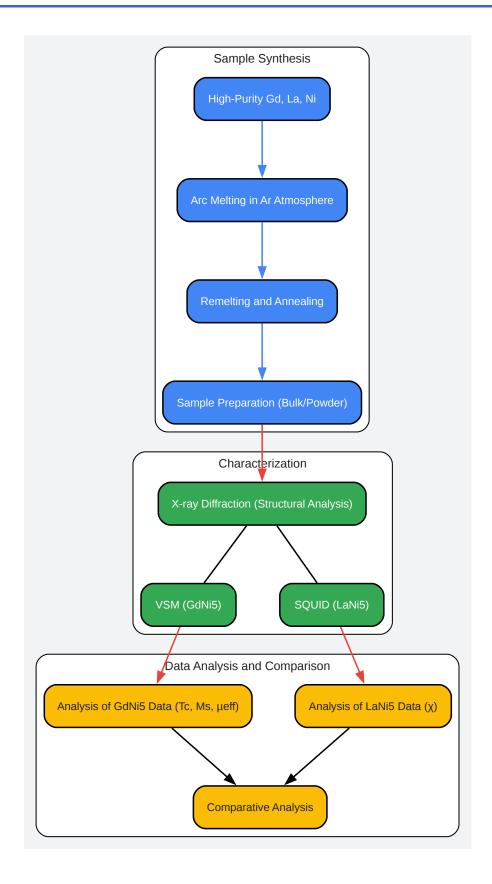
The data obtained from magnetometry measurements are analyzed to extract key magnetic parameters.

- For Ferromagnetic Materials (GdNi₅):
 - The Curie temperature (Tc) is determined from the temperature-dependent magnetization curve, typically as the temperature at which the magnetization shows a sharp decrease.
 - The saturation magnetization (Ms) is obtained from the high-field region of the magnetization versus magnetic field (M-H) curve at a low temperature.
 - The effective magnetic moment can be calculated from the Curie-Weiss law fit to the hightemperature paramagnetic region of the inverse magnetic susceptibility versus temperature plot.
- For Paramagnetic Materials (LaNi₅):
 - The magnetic susceptibility (χ) is calculated from the slope of the linear M-H curve. The
 mass susceptibility can be converted to molar susceptibility for comparison with theoretical
 models.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the comparative study of the magnetic properties of GdNi₅ and LaNi₅.





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Caption: Experimental workflow for magnetic property comparison.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. periodicos.capes.gov.br [periodicos.capes.gov.br]
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